

# ICI 162846 supplier and purchasing information for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ICI 162846

Cat. No.: B025713

[Get Quote](#)

## Application Notes and Protocols for ICI 162846 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**ICI 162846** is a potent and orally active histamine H2 receptor antagonist. It is a valuable tool for in vitro and in vivo research aimed at investigating the physiological and pathological roles of the H2 receptor. Primarily, it is utilized in studies concerning gastric acid secretion and related gastrointestinal disorders, such as duodenal ulcers. Its mechanism of action involves the competitive blockade of histamine H2 receptors on the basolateral membrane of gastric parietal cells, thereby inhibiting histamine-stimulated acid secretion.

These application notes provide an overview of **ICI 162846**, including its chemical properties, supplier and purchasing information, and detailed protocols for its use in common research applications.

## Supplier and Purchasing Information

For researchers interested in acquiring **ICI 162846** for their studies, the following table summarizes the available information from a key supplier. It is recommended to contact the supplier directly for the most current pricing and availability.

Supplier	Product Name	CAS Number	Product/Catalog Number	Available Quantities	Price (GBP)
Tebubio	ICI 162,846	84545-30-2	T22848	1 mg, 5 mg, 10 mg, 25 mg, 50 mg	Starting from £87.00 for 10 mg[1]

Note: Pricing is subject to change and may not include shipping and handling fees. Please confirm the current price with the supplier before ordering.

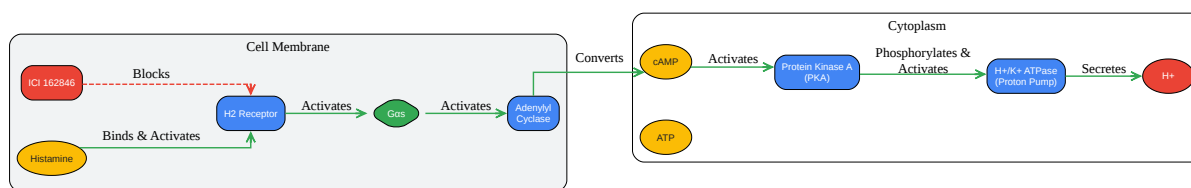
## Chemical Properties and Storage

A summary of the key chemical properties of **ICI 162846** is provided in the table below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>17</sub> F <sub>3</sub> N <sub>6</sub> O
Molecular Weight	306.29 g/mol
CAS Number	84545-30-2
Appearance	Solid
Solubility	Soluble in DMSO and ethanol
Storage	Store at -20°C for long-term stability.

## Signaling Pathway of H2 Receptor Antagonism

Histamine H2 receptors are G-protein coupled receptors (GPCRs) that, upon activation by histamine, stimulate gastric acid secretion. **ICI 162846** acts as a competitive antagonist at these receptors.



[Click to download full resolution via product page](#)

H2 receptor signaling pathway and the inhibitory action of **ICI 162846**.

## Experimental Protocols

The following are example protocols for in vitro and in vivo studies using **ICI 162846**. These should be adapted based on the specific experimental requirements.

### In Vitro: Inhibition of Histamine-Induced Acid Secretion in Isolated Gastric Glands

This protocol describes a method to assess the inhibitory effect of **ICI 162846** on gastric acid secretion in isolated rabbit gastric glands.

#### 1. Materials:

- **ICI 162846**
- Histamine
- [<sup>14</sup>C]Aminopyrine
- Collagenase
- HEPES-buffered saline

- Rabbit stomach tissue

## 2. Experimental Workflow:



[Click to download full resolution via product page](#)

Workflow for in vitro assessment of **ICI 162846** activity.

## 3. Detailed Methodology:

- **Gastric Gland Isolation:** Isolate gastric glands from rabbit stomach mucosa by digestion with collagenase in HEPES-buffered saline.
- **Pre-incubation with ICI 162846:** Pre-incubate the isolated glands with varying concentrations of **ICI 162846** (e.g., 1 nM to 10  $\mu$ M) for 30 minutes at 37°C.
- **Stimulation:** Stimulate acid secretion by adding a fixed concentration of histamine (e.g., 100  $\mu$ M).
- **Measurement of Acid Secretion:** Add [<sup>14</sup>C]aminopyrine, a weak base that accumulates in acidic spaces, to the gland suspension.
- **Incubation and Separation:** Incubate for 30 minutes at 37°C. Separate the glands from the supernatant by centrifugation.
- **Quantification:** Lyse the glands and measure the amount of trapped [<sup>14</sup>C]aminopyrine using a liquid scintillation counter.
- **Data Analysis:** Calculate the concentration of **ICI 162846** that causes 50% inhibition (IC<sub>50</sub>) of histamine-stimulated acid secretion.

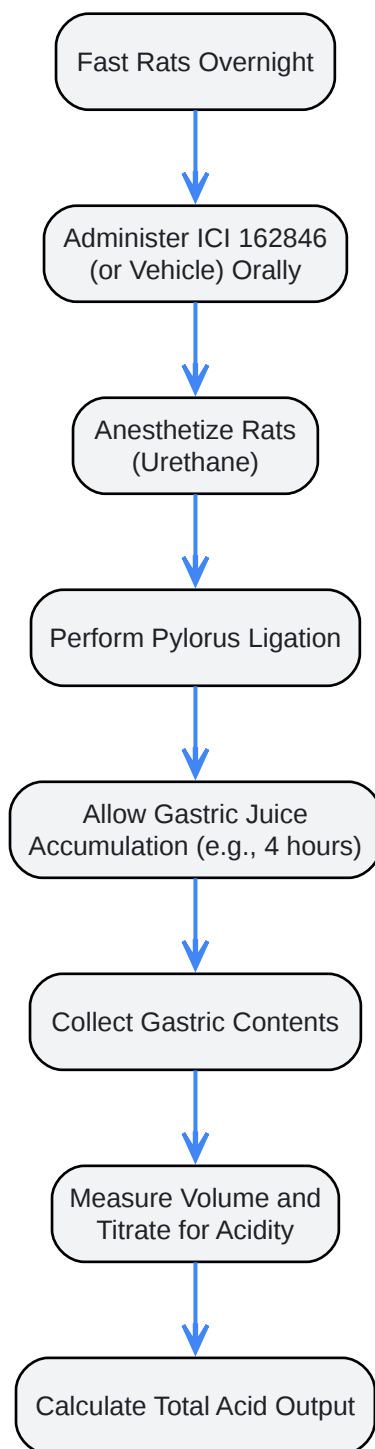
## In Vivo: Inhibition of Gastric Acid Secretion in a Rat Model

This protocol outlines a method to evaluate the in vivo efficacy of **ICI 162846** in a pylorus-ligated rat model.

### 1. Materials:

- **ICI 162846**
- Male Wistar rats (200-250 g)
- Urethane (anesthetic)
- Saline solution

### 2. Experimental Workflow:



[Click to download full resolution via product page](#)

Workflow for in vivo evaluation of **ICI 162846** in a rat model.

### 3. Detailed Methodology:

- **Animal Preparation:** Fast male Wistar rats overnight with free access to water.
- **Drug Administration:** Administer **ICI 162846** orally at various doses (e.g., 1, 3, 10 mg/kg) or the vehicle control (e.g., 0.5% methylcellulose).
- **Anesthesia and Surgery:** After a set time (e.g., 1 hour), anesthetize the rats with urethane. Perform a midline laparotomy and ligate the pylorus.
- **Gastric Juice Collection:** Allow gastric juice to accumulate for a defined period (e.g., 4 hours).
- **Sample Collection:** Euthanize the animals and collect the gastric contents from the stomach.
- **Analysis:** Measure the volume of the gastric juice and determine the acid concentration by titration with 0.01 N NaOH to a pH of 7.0.
- **Data Analysis:** Calculate the total acid output (volume × concentration) and determine the dose-dependent inhibitory effect of **ICI 162846**.

## Safety Precautions

As with any research chemical, appropriate safety precautions should be taken when handling **ICI 162846**. It is recommended to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal. General safety measures include:

- Wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handling the compound in a well-ventilated area or a fume hood.
- Avoiding inhalation of dust and contact with skin and eyes.
- In case of accidental exposure, follow the first-aid measures outlined in the SDS.

By following these guidelines and protocols, researchers can effectively and safely utilize **ICI 162846** as a tool to investigate the roles of the histamine H2 receptor in various physiological and disease models.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [tebubio.com](https://www.tebubio.com) [[tebubio.com](https://www.tebubio.com)]
- To cite this document: BenchChem. [Ici 162846 supplier and purchasing information for research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b025713#ici-162846-supplier-and-purchasing-information-for-research>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)